

SR-717 stability at room temperature for experimental setup

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Compound of Interest

Compound Name: SR-717

Cat. No.: B15607652

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SR-717 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability and handling of **SR-717** for experimental setups, particularly focusing on its stability at room temperature.

Frequently Asked Questions (FAQs)

Q1: What is **SR-717** and what is its primary mechanism of action?

A1: **SR-717** is a non-nucleotide, small-molecule agonist of the Stimulator of Interferon Genes (STING) protein.[1][2][3] It functions as a direct cyclic guanosine monophosphate-adenosine monophosphate (cGAMP) mimetic, inducing the same "closed" conformation of STING. This activation of the STING signaling pathway leads to the production of type I interferons and other pro-inflammatory cytokines, which can elicit a powerful anti-tumor immune response.[4][5]

Q2: How should **SR-717** be stored for long-term and short-term use?

A2: For long-term storage, **SR-717** powder should be kept at -20°C, where it is stable for up to three years. Stock solutions in a solvent such as DMSO can be stored at -80°C for up to one year or at -20°C for up to one month. To avoid repeated freeze-thaw cycles, it is recommended to aliquot stock solutions.[1][6]

Q3: What is the stability of **SR-717** at room temperature?

A3: While **SR-717** is stable for short periods at room temperature, particularly during shipping (up to two weeks), it is not recommended for prolonged storage under these conditions. For experimental use, it is best practice to prepare fresh working solutions from frozen stock and use them immediately for optimal results.[3] One study has shown that **SR-717** is stable for at least 8 hours in a solution of phosphate-buffered saline (PBS) with 10% fetal bovine serum (FBS), suggesting stability throughout the course of typical cell-based assays.[5]

Q4: I am observing inconsistent results in my experiments with **SR-717**. What could be the issue?

A4: Inconsistent results can arise from several factors related to the handling of **SR-717**. One common issue is the degradation of the compound due to improper storage or handling. Ensure that you are following the recommended storage conditions and preparing fresh solutions for each experiment. Another potential issue is the solubility of **SR-717**. It is soluble in DMSO, and sonication may be required to achieve complete dissolution.[6] When preparing aqueous working solutions, the mixed solution should be used immediately to avoid precipitation.[3]

Q5: Are there any specific recommendations for dissolving **SR-717**?

A5: Yes, **SR-717** is soluble in DMSO. To prepare a stock solution, dissolve the powder in fresh, moisture-free DMSO.[3] For in vivo studies, a common formulation involves dissolving **SR-717** in a mixture of solvents, such as 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline.[6] Always ensure the solution is clear before use.

Quantitative Data on SR-717 Stability

Condition	Form	Duration	Stability
Room Temperature	Shipping	< 2 weeks	Stable
Room Temperature	In PBS with 10% FBS	8 hours	Stable[5]
-20°C	Powder	3 years	Stable[6]
-20°C	In Solvent	1 month	Stable[1]
-80°C	In Solvent	1 year	Stable[1][6]

Experimental Protocols

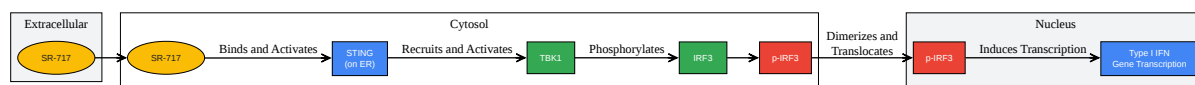
Preparation of SR-717 Stock Solution (10 mM in DMSO)

- Materials: **SR-717** powder, anhydrous DMSO.
- Procedure:
 - Allow the **SR-717** vial to equilibrate to room temperature before opening.
 - Add the appropriate volume of anhydrous DMSO to the vial to achieve a 10 mM concentration. For example, for 1 mg of **SR-717** (Molecular Weight: 351.19 g/mol for the lithium salt), add 284.7 μ L of DMSO.
 - Vortex the vial until the powder is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.
 - Aliquot the stock solution into smaller volumes to avoid multiple freeze-thaw cycles.
 - Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

Preparation of SR-717 Working Solution for In Vitro Assays

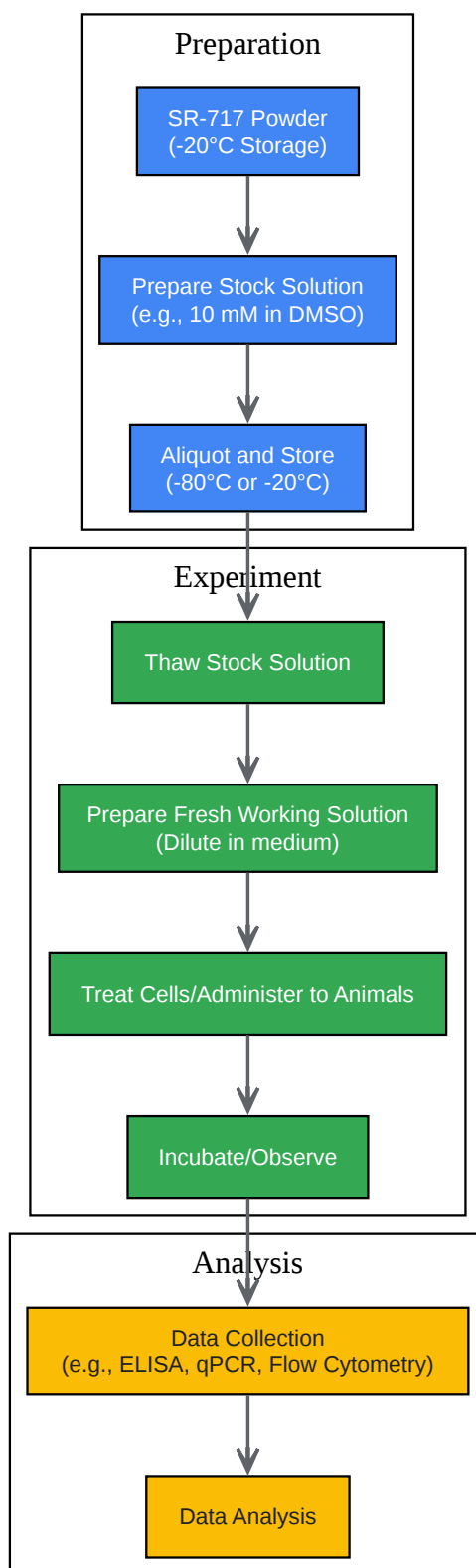
- Materials: **SR-717** stock solution (10 mM in DMSO), cell culture medium.
- Procedure:
 - Thaw an aliquot of the **SR-717** stock solution at room temperature.
 - Dilute the stock solution to the desired final concentration using pre-warmed cell culture medium. It is recommended to perform serial dilutions.
 - Mix the working solution thoroughly by gentle pipetting.
 - Use the freshly prepared working solution immediately in your cell-based assay.

Signaling Pathway and Experimental Workflow Diagrams



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Caption: **SR-717** activation of the STING signaling pathway.



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Caption: General experimental workflow for using **SR-717**.

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